

# GHS Classification of 4-Chlorobenzyl Cyanide: A Technical Guide

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## Compound of Interest

Compound Name: 4-Chlorobenzyl cyanide

Cat. No.: B122390

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This guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **4-Chlorobenzyl cyanide** (CAS No. 140-53-4). It is intended for researchers, scientists, and professionals in drug development who handle this substance.

## Hazard Identification and GHS Classification



**4-Chlorobenzyl cyanide** is classified as a hazardous substance under the GHS. The primary hazards are associated with its high acute toxicity via oral, dermal, and inhalation routes, as well as its irritant properties to the skin, eyes, and respiratory system.<sup>[1][2][3]</sup>

The GHS classification for **4-Chlorobenzyl cyanide** is summarized in the table below:

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 2/3
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3

Signal Word: Danger[1][4][5]

GHS Pictograms:

Pictogram	Description
 alt text	Acute Toxicity (fatal or toxic)
 alt text	Skin/Eye Irritant, Acute Toxicity (harmful), Respiratory Tract Irritant

## Hazard and Precautionary Statements

The following tables detail the hazard (H) and precautionary (P) statements associated with **4-Chlorobenzyl cyanide**.

### Hazard Statements

Code	Statement
H300	Fatal if swallowed.[6][7]
H301	Toxic if swallowed.[1][4][5]
H311	Toxic in contact with skin.[1][4][5]
H315	Causes skin irritation.[1][4][6][7]
H319	Causes serious eye irritation.[1][4][6][7]
H331	Toxic if inhaled.[1][4][5]
H335	May cause respiratory irritation.[1][4][6]

### Precautionary Statements

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][5][6]
P264	Wash skin thoroughly after handling.[5][6][7]
P270	Do not eat, drink or smoke when using this product.[5][6][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][5][7]
Response	
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.[1][5][6]
P302 + P352	IF ON SKIN: Wash with plenty of water.[6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5][6]
P311	Call a POISON CENTER/doctor.[1][5]
Storage	
P405	Store locked up.[5][8]
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.[5][7]

## Quantitative Toxicity Data

The GHS classification is based on experimental toxicity data. The following table summarizes the available quantitative data for **4-Chlorobenzyl cyanide**.

Test Type	Species	Route	Value	Reference
LD50	Rat	Oral	50 mg/kg	<a href="#">[2]</a> <a href="#">[7]</a>
LDLo	Rabbit	Dermal	200 mg/kg	<a href="#">[2]</a>

## Experimental Protocols

The determination of GHS classification relies on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (OECD 423):

- A single dose of the substance is administered orally to fasted animals.
- Animals are observed for up to 14 days for signs of toxicity and mortality.
- The LD50 (the dose causing death in 50% of the test animals) is calculated. The reported oral LD50 of 50 mg/kg for rats places this substance in GHS Category 2 or 3 for acute oral toxicity.[\[2\]](#)[\[7\]](#)

### Acute Dermal Toxicity (OECD 402):

- The substance is applied to the shaved skin of animals for 24 hours.
- Observations for signs of toxicity and mortality are made for up to 14 days.
- The LD50 is determined. The reported dermal LDLo of 200 mg/kg for rabbits indicates high dermal toxicity.[\[2\]](#)

### Skin Irritation (OECD 404):

- The substance is applied to the skin of a test animal (typically a rabbit) under a semi-occlusive dressing.
- The skin is observed for erythema (redness) and edema (swelling) at specified intervals.

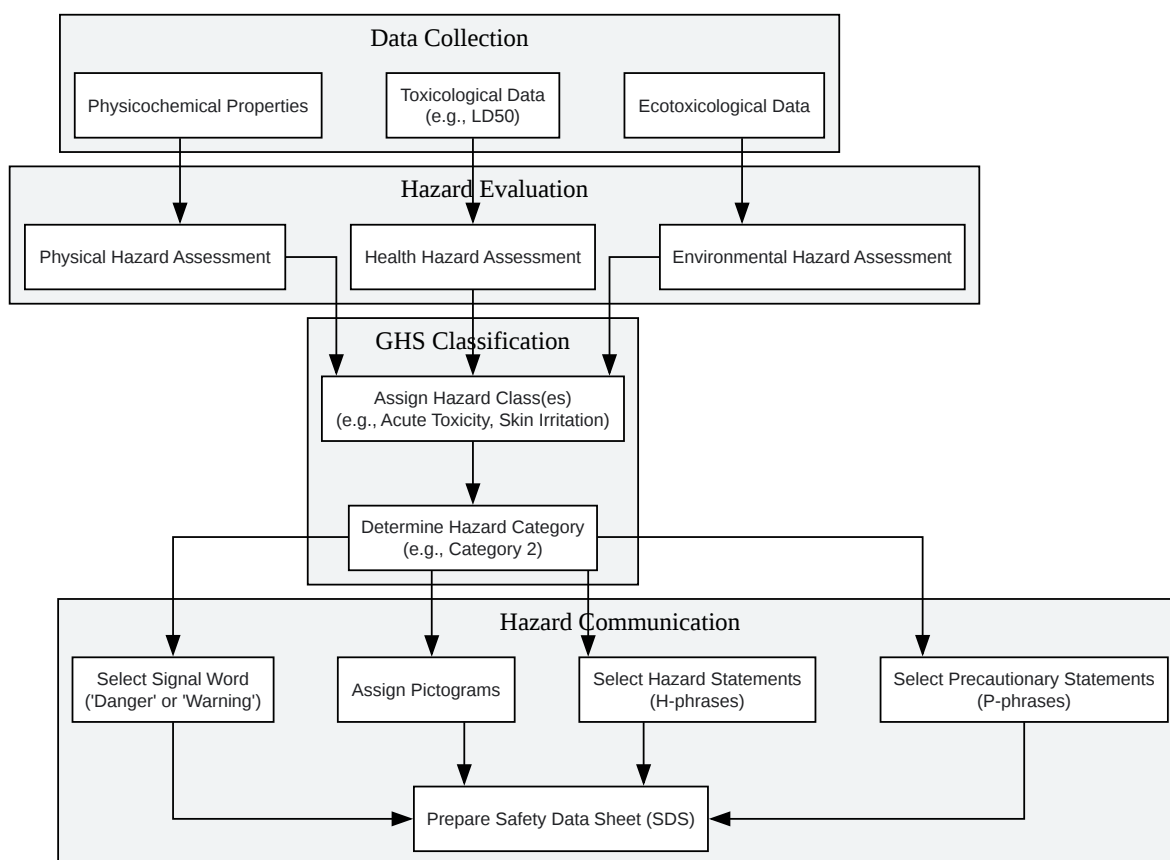
- The severity of the skin reaction is scored to determine the irritation potential. **4-Chlorobenzyl cyanide** is classified as a skin irritant.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Eye Irritation (OECD 405):

- A single dose of the substance is instilled into the conjunctival sac of one eye of a test animal.
- The eye is examined for signs of irritation, such as redness, swelling, and corneal opacity, at various time points.
- The scores for these effects are used to classify the substance's eye irritation potential. **4-Chlorobenzyl cyanide** is classified as a serious eye irritant.[\[1\]](#)[\[4\]](#)[\[6\]](#)

## GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of a chemical substance like **4-Chlorobenzyl cyanide**.



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### GHS Classification Workflow Diagram.

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